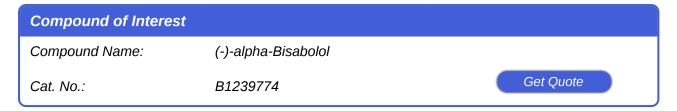


Application Notes and Protocols: In Vivo Assessment of Skin Penetration Enhancement by (-)-α-Bisabolol

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

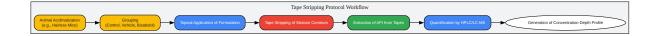
(-)- α -Bisabolol, a naturally occurring sesquiterpene alcohol found in chamomile, is recognized for its anti-inflammatory, anti-irritant, and antimicrobial properties.[1][2] Notably, it also functions as a skin penetration enhancer, augmenting the percutaneous absorption of co-administered active pharmaceutical ingredients (APIs).[1][3] This is primarily achieved by disrupting the highly organized lipid structure of the stratum corneum, the outermost layer of the skin, thereby increasing its fluidity and permeability.[4][5] These application notes provide detailed protocols for in vivo models to assess the skin penetration enhancement effects of (-)- α -bisabolol, along with methods for data analysis and visualization of the underlying mechanisms.

Mechanism of Action: Disruption of Stratum Corneum Lipids

(-)-α-Bisabolol enhances skin penetration by interacting with the intercellular lipids of the stratum corneum. This interaction disrupts the ordered lamellar structure of these lipids, leading to an increase in their fluidity. This transient and reversible alteration of the skin's barrier function facilitates the diffusion of other molecules through the stratum corneum.[4][6]



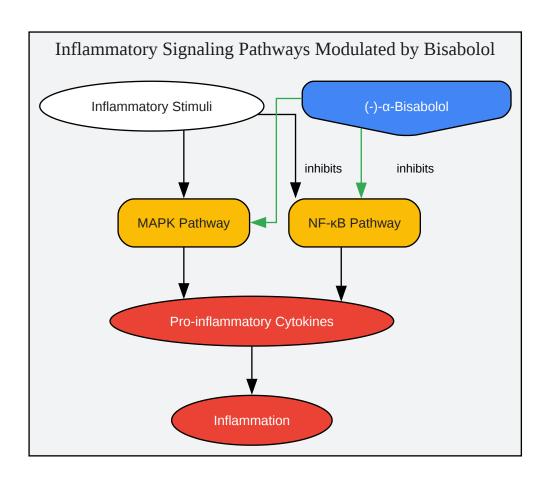












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- To cite this document: BenchChem. [Application Notes and Protocols: In Vivo Assessment of Skin Penetration Enhancement by (-)-α-Bisabolol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1239774#in-vivo-model-for-assessing-skin-penetration-enhancement-by-alpha-bisabolol]

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